

Essential Safety and Logistical Information for Handling ONO-8713

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Compound of Interest

Compound Name: ONO-8713

Cat. No.: B538136

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **ONO-8713**, a selective prostaglandin E receptor subtype EP1 antagonist. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **ONO-8713** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields	ANSI Z87.1 Certified
Chemical Goggles	Use when there is a splash hazard.	
Hand Protection	Nitrile Gloves	Chemically resistant, disposable.
Body Protection	Laboratory Coat	Standard, full-length.
Respiratory Protection	Dust Mask/Respirator	Required when handling the powdered form to avoid inhalation.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **ONO-8713** and to prevent accidental exposure.

Operational Plan:

- Preparation: Before handling, ensure that the designated workspace is clean and uncluttered. Have all necessary PPE readily available and inspected for integrity.
- Weighing and Aliquoting (Powder Form):
 - Perform in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of the powder.
 - Use appropriate tools (e.g., spatulas, weigh boats) to handle the powder.
 - Close the container tightly immediately after use.
- Solution Preparation:
 - When dissolving the compound, add the solvent slowly to the powder to avoid splashing.

- If sonication is required, ensure the container is properly sealed.
- General Handling:
 - Avoid direct contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the laboratory area where **ONO-8713** is handled.
 - Wash hands thoroughly after handling the compound, even if gloves were worn.

Storage Plan:

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	6 months
-20°C	1 month	

Disposal Plan

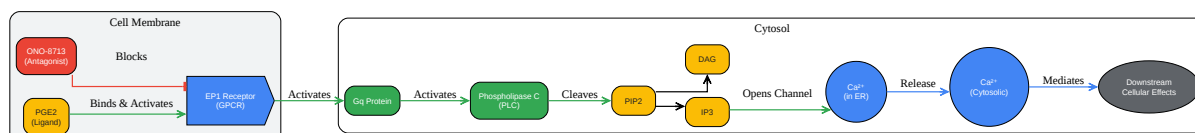
All waste materials contaminated with **ONO-8713** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

- Solid Waste:
 - Collect all contaminated solid waste, including empty vials, weigh boats, and used PPE (gloves, etc.), in a designated, clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect all solutions containing **ONO-8713** in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not dispose of liquid waste containing **ONO-8713** down the drain.
- Container Disposal:

- Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous liquid waste. After rinsing, the container can be disposed of according to institutional guidelines for chemical containers.

Signaling Pathway of ONO-8713's Target: EP1 Receptor

ONO-8713 is a selective antagonist of the Prostaglandin E Receptor 1 (EP1). The binding of the natural ligand, Prostaglandin E2 (PGE2), to the EP1 receptor initiates a signaling cascade. **ONO-8713** blocks this binding, thereby inhibiting the downstream effects.



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